

Navigating the Safe Handling of PSI-6206-13C,d3: A Comprehensive Guide

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Compound of Interest

Compound Name: PSI-6206-13C,d3

Cat. No.: B10800373

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **PSI-6206-13C,d3**, a deuterated and carbon-13 labeled analog of the potent HCV NS5B polymerase inhibitor, PSI-6206. Adherence to these procedural steps will minimize risk and ensure proper disposal, fostering a secure research environment.

Immediate Safety Protocols and Hazard Identification

PSI-6206 is classified as harmful if swallowed, causing skin irritation, serious eye irritation, and potential respiratory irritation.^[1] The isotopically labeled version, **PSI-6206-13C,d3**, should be handled with the same precautions.

Hazard Summary:

Hazard Classification	GHS Code	Description
Acute toxicity, oral	H302	Harmful if swallowed.[1]
Skin corrosion/irritation	H315	Causes skin irritation.[1]
Serious eye damage/eye irritation	H319	Causes serious eye irritation. [1]
Specific target organ toxicity, single exposure	H335	May cause respiratory irritation.[1]

Signal Word: Warning[1]

Personal Protective Equipment (PPE) and Engineering Controls

To mitigate exposure risks, a combination of engineering controls and personal protective equipment is mandatory.

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[1]
- Ensure easy access to a safety shower and eyewash station.[1]

Personal Protective Equipment:

PPE Category	Specification	Rationale
Eye Protection	Safety goggles with side-shields. [1]	Protects against splashes and airborne particles.
Hand Protection	Protective gloves (e.g., nitrile). [1]	Prevents skin contact and absorption.
Skin and Body Protection	Impervious clothing, such as a lab coat. [1]	Minimizes the risk of skin exposure.
Respiratory Protection	Suitable respirator. [1]	Required when handling outside of a fume hood or if dust/aerosols are generated.

Operational and Disposal Plans: A Step-by-Step Guide

Handling and Storage:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Store in a well-ventilated place. Keep container tightly closed.

Spill and Leakage Procedure:

- Evacuate: Evacuate personnel to a safe area.[\[1\]](#)
- Ventilate: Ensure adequate ventilation.[\[1\]](#)
- Contain: Prevent further leakage or spillage. Keep the product away from drains and water courses.[\[1\]](#)
- Absorb: For solutions, use a finely-powdered liquid-binding material like diatomite.[\[1\]](#)

- Decontaminate: Scrub surfaces and equipment with alcohol.[\[1\]](#)
- Dispose: Dispose of contaminated material according to regulations outlined in the disposal section.[\[1\]](#)

Disposal Plan:

- Dispose of this material and its container to a hazardous or special waste collection point.
- Consult with your institution's environmental health and safety (EHS) department for specific local and national regulations.

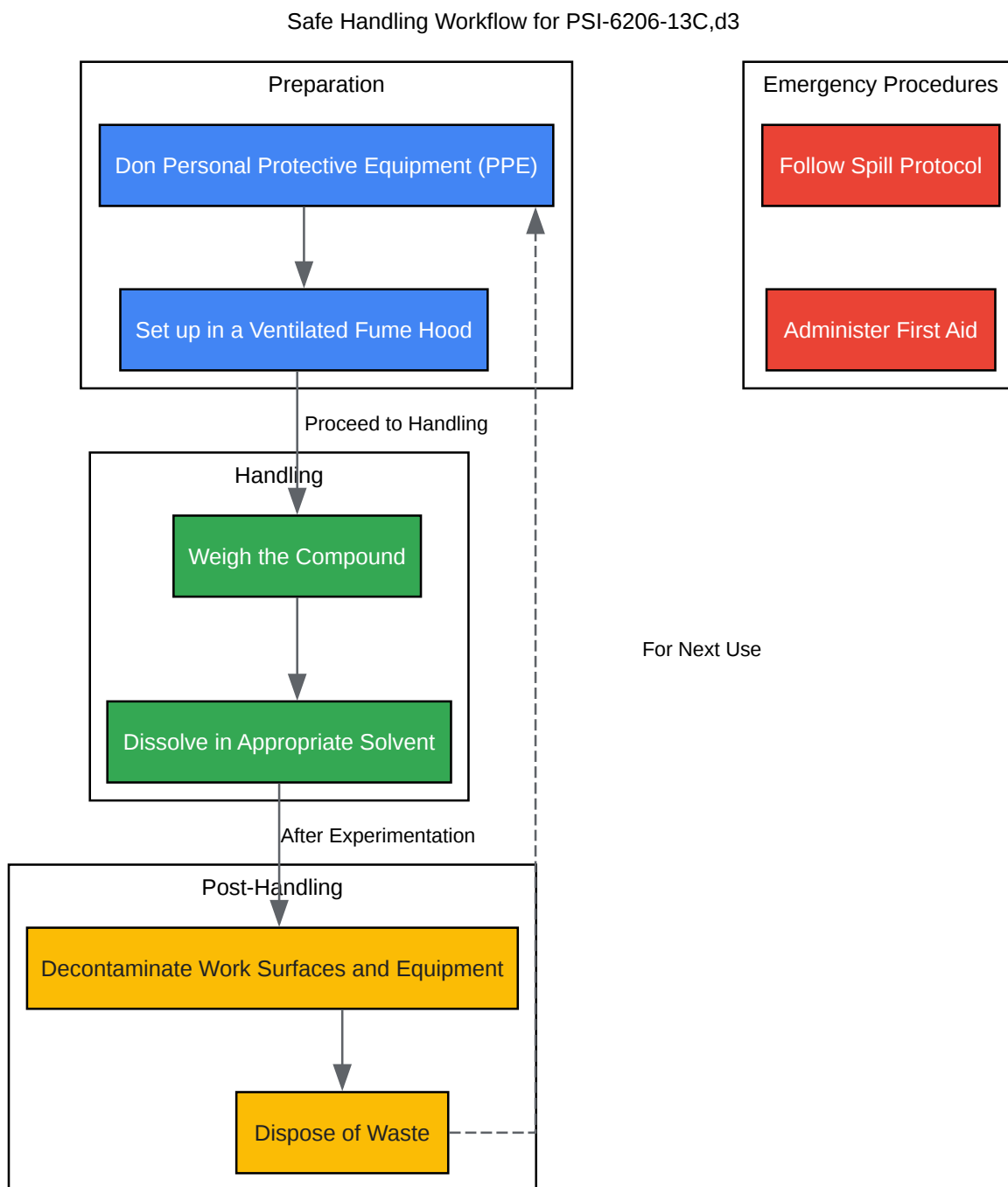
First Aid Measures

Exposure Route	Procedure
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a physician. [1]
Skin Contact	Immediately wash with plenty of soap and water. Take off contaminated clothing and wash it before reuse. Call a physician. [1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Call a physician. [1]
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a physician. [1]

Physical and Chemical Properties

Property	Value
Appearance	White to off-white solid powder[2]
Melting Point	237-238°C[2]
Density	1.6±0.1 g/cm ³ [2]
LogP	-0.77[2]
Hydrogen Bond Donor Count	3[2]
Hydrogen Bond Acceptor Count	6[2]

Experimental Workflow: Safe Handling of PSI-6206-13C,d3



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Caption: Workflow for the safe handling of **PSI-6206-13C,d3**.

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